

Technical Guide: Excitation and Emission Spectra of MPTS

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Compound of Interest

Compound Name: *8-Methoxypyrene-1,3,6-trisulfonic acid trisodium salt*

CAS No.: 82962-86-5

Cat. No.: B149443

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A Definitive Analysis for Fluorescence Applications Executive Summary

MPTS (8-Methoxypyrene-1,3,6-trisulfonic acid, typically trisodium salt) is a water-soluble, "superpolar" pyrene derivative utilized primarily as a pH-independent fluorescent reference. Structurally, it is the methoxy-analog of the widely used pH indicator HPTS (Pyranine).

While HPTS undergoes Excited-State Proton Transfer (ESPT) to shift its emission from blue to green in aqueous environments, MPTS is "locked" in its methoxy form. This chemical modification blocks ESPT, resulting in a stable, intense blue fluorescence that mirrors the protonated state of HPTS but remains unaffected by pH fluctuations. This unique property makes MPTS the gold standard for normalization in ratiometric sensing, fluid dynamics, and quenching assays.

Chemical Identity & Disambiguation

Before analyzing spectra, it is critical to distinguish the fluorophore from other chemical acronyms used in drug development.

Property	Description
Chemical Name	8-Methoxypyrene-1,3,6-trisulfonic acid (Trisodium salt)
Common Acronym	MPTS (or MPTS-Na)
CAS Number	82962-86-5
Molecular Weight	~538.41 g/mol (Trisodium salt)
Solubility	High (> 100 mM in H O) due to three sulfonate groups.[1]
Disambiguation	NOT (3-Mercaptopropyl)trimethoxysilane (a silane linker often abbreviated as MPTMS or MPTS in surface chemistry).[2]

Spectral Characteristics

MPTS exhibits a narrow Stokes shift and strong absorption in the violet region, making it compatible with 405 nm laser lines common in flow cytometry and confocal microscopy.

Key Spectral Data

Parameter	Value (Aqueous Buffer)	Notes
Excitation Max ()	404 nm	Strong absorption in the violet/UV region.
Emission Max ()	431 nm	Distinct blue fluorescence.
Stokes Shift	~27 nm	Relatively small; requires steep cut-off filters.
Extinction Coefficient ()	~22,000 - 24,000 M cm	At 404 nm. High brightness.
Quantum Yield ()	> 0.90	Very efficient radiator in aqueous solution.
pH Sensitivity	None	Fluorescence intensity is stable across pH 4–10.

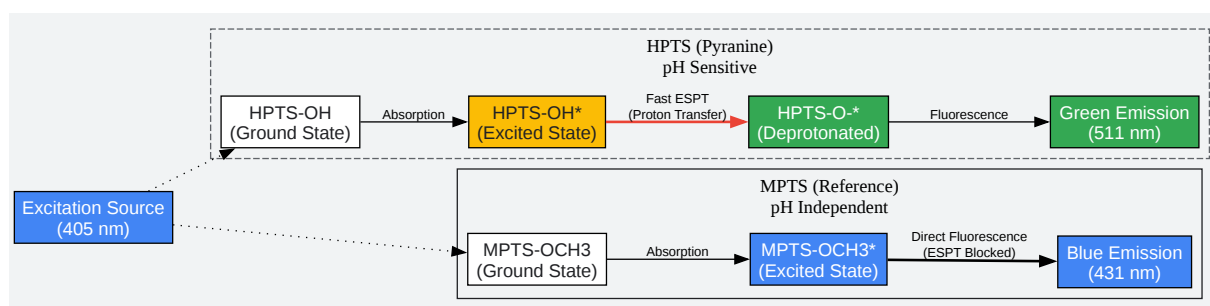
The "Blocked" ESPT Mechanism

To understand the MPTS spectrum, one must understand what is absent.

- HPTS Behavior: Upon excitation at 405 nm, the protonated hydroxyl group () becomes highly acidic (). In water, it rapidly transfers a proton to the solvent (ESPT), forming the deprotonated species () which emits green light (511 nm).
- MPTS Behavior: The methoxy group () cannot deprotonate. Therefore, the excited state relaxes purely through radiative decay from the locally excited (LE) state, resulting in blue emission (431 nm) identical to the "blocked" protonated form of HPTS.

Mechanistic Pathway Diagram

The following diagram illustrates the divergence in photophysics between the pH-sensor HPTS and the reference probe MPTS.



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Figure 1: Comparative photophysics of HPTS and MPTS. Note the "Fast ESPT" pathway in HPTS that is structurally blocked in MPTS, forcing blue emission.

Experimental Protocols

Stock Solution Preparation

MPTS is highly hygroscopic. Precise concentration determination requires spectrophotometry rather than gravimetry alone.

- Weighing: Dissolve ~5 mg of MPTS trisodium salt in 10 mL of ultrapure water (Milli-Q).
- Verification: Dilute a small aliquot (e.g., 1:100) into phosphate-buffered saline (PBS).
- Quantification: Measure Absorbance (A) at 404 nm.
 - Calculate concentration using Beer-Lambert Law:

- Use

- Storage: Store at 4°C in the dark. Stable for >6 months.

Spectral Measurement Workflow

To obtain accurate spectra without inner-filter effects (self-quenching):

- Dilution: Prepare a working solution of 1–5 μM MPTS in your target buffer.
 - Note: Avoid concentrations >50 μM to prevent re-absorption artifacts due to the small Stokes shift.
- Excitation Scan:
 - Set Emission Monochromator: 460 nm (tail of emission).
 - Scan Excitation: 300 nm to 440 nm.
 - Result: Peak should appear at 404 nm.
- Emission Scan:
 - Set Excitation Monochromator: 380 nm (slightly blue-shifted to minimize scatter) or 404 nm (if rejection filters are excellent).
 - Scan Emission: 415 nm to 600 nm.
 - Result: Peak should appear at 431 nm.

Ratiometric Reference Setup

When using MPTS as a volume/concentration reference for a pH-sensitive dye (like Fluorescein or HPTS):

- Dual Channel Setup:

- Channel 1 (pH Signal): Ex 488 nm / Em 520 nm (Target Dye).
- Channel 2 (Reference): Ex 405 nm / Em 430–450 nm (MPTS).
- Data Processing:
 - This ratio cancels out variations in dye concentration, path length, and illumination intensity.

Troubleshooting & Artifacts

Issue	Cause	Corrective Action
Green Emission Tail	Contamination with HPTS (hydrolysis of methoxy group).	Check purity via HPLC. MPTS should have negligible emission >500 nm.
Signal Drop	Cationic Quenchers.	MPTS is "superpolar" (3 negative charges). It binds strongly to cationic surfactants (e.g., CTAB) or peptides, causing quenching. Use this as an assay feature, or avoid cationic additives.
Inner Filter Effect	Concentration too high.	If the excitation peak flattens or emission red-shifts, dilute the sample below OD 0.1.

References

- Krueger, T. D., et al. (2020). Discovering a rotational barrier within a charge-transfer state of a photoexcited chromophore in solution.[3] (Detailed study on MPTS excited state dynamics). [\[Link\]](#)
- PubChem. 8-Methoxypyrene-1,3,6-trisulfonic acid (Compound Summary). [\[Link\]](#)

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